

safety data sheet for tributylaluminum

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Compound Focus: Aluminum, tributyl-

CAS No.: 1116-70-7

Cat. No.: S1502603

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Hazards of Organoaluminum Compounds

Based on the chemistry of **trimethylaluminum (TMA)**, organoaluminum compounds like tributylaluminum are generally characterized by two major hazards [1]:

- **Pyrophoricity:** They can ignite spontaneously upon contact with air.
- **Violent Reactivity with Pro-Atic Compounds:** They react violently with water, alcohols, and other compounds containing active hydrogen (O-H, N-H bonds), potentially leading to fires or explosions.

The table below summarizes the specific hazardous reactions detailed in the research for TMA, which are directly applicable to tributylaluminum.

Hazard Category	Reactive Substance	Reaction Products & Observations
Reaction with Esters [1]	Methyl propionate (as a model for ester-based lubricants)	Forms adducts; with excess TMA, produces ketones and aluminum alkoxides (like Me₂AlOMe).
Reaction with Water [1]	Water (H ₂ O)	Forms highly active methylaluminumoxane (a co-catalyst).
Reaction with Oxygen [1]	Oxygen (O ₂)	Leads to the oxophilic derivatization of Al-C bonds.

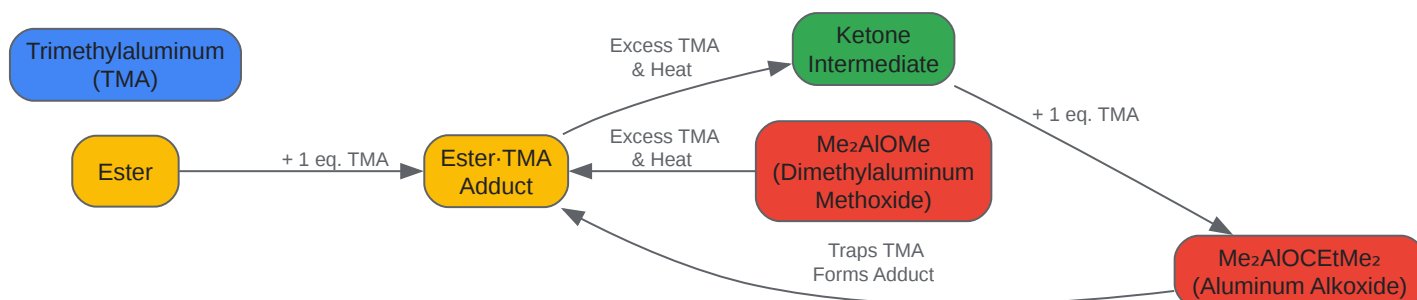
Experimental Protocols and Handling Insights

The research into TMA's reactivity provides crucial insights for handling all organoaluminum compounds safely in a laboratory setting.

- **General Handling Protocol:** The studies consistently describe experiments conducted under an inert **nitrogen (N₂) atmosphere** [1]. Reactions often began at low temperatures (**-78 °C**) before gradual warming to room temperature to control the reaction rate and prevent violent outcomes [1].
- **Specific Reaction with Esters:** When modeling the reaction with esters, TMA in toluene was added dropwise to the ester at **-78 °C** [1]. The reaction progress and products were monitored using **NMR spectroscopy (¹H, ¹³C, and ²⁷Al)**, which confirmed the consumption of the starting ester and the formation of new aluminum-containing species [1].

Chemical Reaction Pathways

The reaction pathways of TMA with esters, as revealed in the research, involve multiple steps. The diagram below visualizes this process, showing the initial adduct formation and subsequent methylation leading to final products.



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References

1. Reactions of Trimethylaluminium: Modelling the Chemical ... [pmc.ncbi.nlm.nih.gov]

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